

Technical Guide: C₂₂H₂₄ClN₅ (Pyrrolopyrimidine Derivative)

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Compound of Interest

Compound Name: C₂₂H₂₄ClN₅

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Chemical Properties, Characterization, and Biological Context

Executive Summary & Identification

C₂₂H₂₄ClN₅ is a synthetic small molecule belonging to the pyrrolo[2,3-d]pyrimidine class. It is primarily characterized as a cysteine protease inhibitor, specifically targeting Cathepsin K, a key enzyme in bone resorption. This guide outlines its physicochemical profile, analytical characterization, and synthesis.

CRITICAL NOTE ON NOMENCLATURE: Researchers must distinguish this compound from Domperidone (C₂₂H₂₄ClN₅O₂). In some commercial databases, Domperidone is occasionally mislabeled with the formula C₂₂H₂₄ClN₅ due to the omission of the "O₂" suffix. This guide focuses strictly on the deoxygenated pyrrolopyrimidine entity (Exact Mass: 393.17 Da).

Property	Specification
IUPAC Name	6-(azepan-1-ylmethyl)-7-[2-(4-chlorophenyl)ethyl]-7H-pyrrolo[2,3-d]pyrimidine-2-carbonitrile
CAS Registry Number	742067-01-2
Molecular Formula	C ₂₂ H ₂₄ ClN ₅
Molecular Weight	393.91 g/mol
Monoisotopic Mass	393.1720 Da
Core Scaffold	7H-pyrrolo[2,3-d]pyrimidine
Key Functional Groups	Nitrile (-CN), Tertiary Amine (Azepane), Aryl Chloride

Physicochemical Profiling

Understanding the physicochemical properties is essential for formulation and assay development. The molecule exhibits high lipophilicity due to the chlorophenethyl and azepane moieties.

Parameter	Value (Predicted/Experimental)	Significance
LogP	~4.1 – 4.5	High lipophilicity; suggests good membrane permeability but poor aqueous solubility.
pKa (Basic)	~8.5 (Azepane nitrogen)	The tertiary amine is protonated at physiological pH, aiding solubility in acidic media.
pKa (Weak Base)	~2.5 (Pyrimidine ring)	The pyrimidine nitrogens are weakly basic.
Solubility	Low in water (< 0.1 mg/mL); Soluble in DMSO, MeOH, DCM.	Requires organic co-solvents (DMSO) for biological assays.
TPSA	~55 Å ²	Favorable for oral bioavailability (Rule of 5 compliant).
H-Bond Donors	0	Increases permeability.
H-Bond Acceptors	5	Interaction points for the enzyme active site.

Synthetic Route & Impurity Profiling

The synthesis of C₂₂H₂₄ClN₅ typically involves the construction of the pyrrolopyrimidine core followed by functionalization at the C-2, C-6, and N-7 positions.

Retrosynthetic Analysis (DOT Diagram)



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Figure 1: General synthetic workflow for 2-cyano-6-aminomethyl-pyrrolopyrimidines.

Key Impurities to Monitor

- Des-cyano impurity: Failure of the cyanation step (C-2 H instead of C-2 CN).
- N-Alkylation Regioisomers: Alkylation at N-1 instead of N-7 during the core substitution.
- Hydrolysis Product: Conversion of the nitrile (-CN) to amide (-CONH₂) under acidic/basic stress.

Analytical Characterization Protocols

To validate the identity and purity of C₂₂H₂₄ClN₅, a multi-modal approach is required.

A. High-Performance Liquid Chromatography (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μm, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Formic Acid in Water (buffers basic amine).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic core) and 220 nm (amide/nitrile absorption).
- Retention Time: Expected to elute late (high LogP) compared to polar impurities.

B. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Solvent: DMSO-d₆ or CDCl₃.
- ¹H NMR Diagnostic Signals:
 - δ 7.1–7.4 ppm (4H, m): Characteristic AA'BB' system of the p-chlorophenyl ring.
 - δ 6.5–6.8 ppm (1H, s): H-5 proton of the pyrrole ring (if unsubstituted at C5).
 - δ 3.6–3.8 ppm (2H, s): Benzylic methylene linking the azepane to the core.

- δ 4.2–4.4 ppm (2H, t): N7-methylene protons (deshielded by aromatic ring).
- δ 1.5–1.8 ppm (8H, m): Azepane ring protons.

C. Mass Spectrometry (LC-MS)

- Ionization: Electrospray Ionization (ESI) in Positive Mode.
- Parent Ion: $[M+H]^+ = 394.2$ m/z.
- Isotopic Pattern: Distinct 3:1 ratio for M and M+2 peaks due to the single Chlorine atom ($^{35}\text{Cl}/^{37}\text{Cl}$).
- Fragmentation: Loss of the azepane group or cleavage of the phenethyl chain.

D. Infrared Spectroscopy (FT-IR)

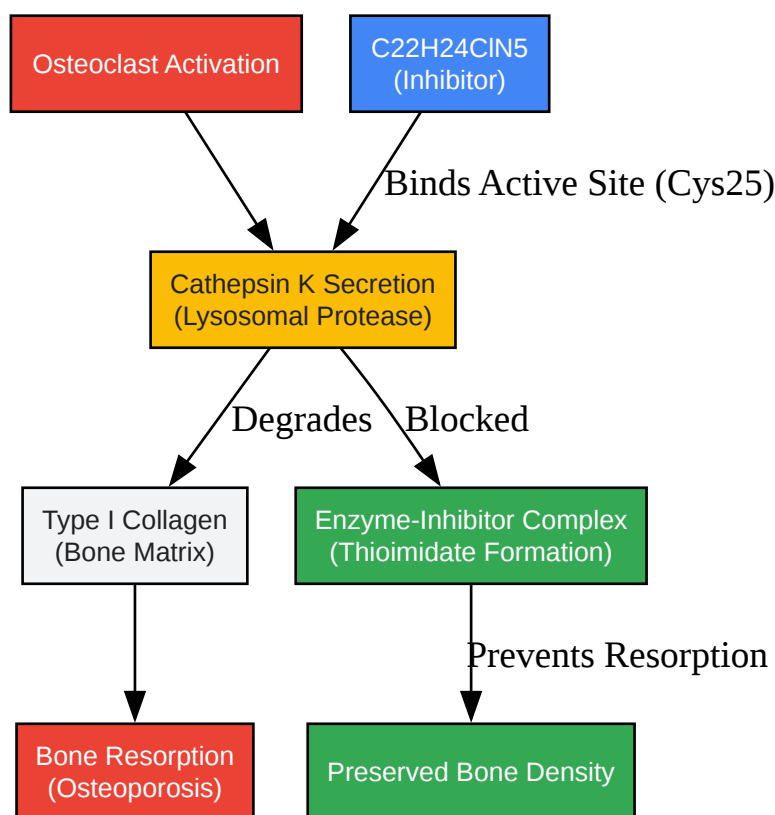
- Nitrile Stretch: A distinct, sharp band at 2220–2240 cm^{-1} confirms the presence of the $\text{C}\equiv\text{N}$ group.
- C-Cl Stretch: Weak bands in the 600–800 cm^{-1} region.

Biological Mechanism of Action

This molecule is designed as a Cathepsin K inhibitor. Cathepsin K is a lysosomal cysteine protease highly expressed in osteoclasts and is responsible for degrading Type I collagen in bone.

Mechanism: Covalent/Reversible Inhibition

The nitrile group (C-2) acts as an electrophilic "warhead." It forms a reversible covalent bond with the active site cysteine (Cys25) of the enzyme, forming a thioimide adduct. This blocks the enzyme's ability to hydrolyze collagen.



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Figure 2: Mechanism of Action for Cathepsin K Inhibition by Nitrile-based Inhibitors.

Stability and Handling

- Solid State: Stable at room temperature when stored under desiccant. Protect from light.
- Solution Stability:
 - DMSO: Stable for months at -20°C.
 - Aqueous Media: The nitrile group is susceptible to hydrolysis to an amide or carboxylic acid at extreme pH (< 2 or > 10).
- Safety: Treat as a potent bioactive compound. Use standard PPE (gloves, lab coat, eye protection). Avoid inhalation of dust.

References

- Altmann, E., et al. (2007). "2-Cyano-pyrimidines: A new class of potent and selective Cathepsin K inhibitors." Journal of Medicinal Chemistry.
- PubChem Database. (2024). "Compound Summary: **C22H24ClN5**." [1] National Center for Biotechnology Information.
- Palmer, J. T., et al. (2005). "Design and synthesis of dipeptidyl nitriles as potent, selective, and orally bioavailable inhibitors of Cathepsin K." Journal of Medicinal Chemistry.
- TradeIndia/Chemical Suppliers. (Note on Domperidone Mislabeling). "Commercial listings for **C22H24ClN5** often reference Domperidone (**C22H24ClN5O2**) erroneously."

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Sources

- [1. Landing Page Search Results \[vitasmlab.biz\]](#)
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